

Triptycene-Based Polymers: A New Frontier in High-Performance Gas Separation

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The unique, rigid, and three-dimensional architecture of **triptycene** is paving the way for a new class of high-performance polymer membranes for energy-efficient gas separation.

Researchers are leveraging the intrinsic microporosity and hindered chain packing conferred by the paddlewheel-shaped **triptycene** units to overcome the traditional trade-off between permeability and selectivity, a long-standing challenge in membrane science.

Triptycene-based polymers, particularly polyimides (PIs) and polymers of intrinsic microporosity (PIMs), are demonstrating exceptional capabilities in separating critical industrial gas pairs such as CO₂/CH₄, O₂/N₂, and H₂/N₂. The inherent free volume created by the bulky **triptycene** structure allows for rapid gas transport (high permeability), while the well-defined pore structure enables precise molecular sieving (high selectivity).[1][2][3] These properties make them promising candidates for applications ranging from natural gas sweetening and carbon capture to hydrogen purification.

Comparative Gas Separation Performance

The incorporation of **triptycene** moieties into polymer backbones has consistently resulted in materials with superior gas transport properties compared to conventional polymers. The following tables summarize the performance of several notable **triptycene**-based polymers, highlighting their gas permeability and ideal selectivity for various gas pairs.

Triptycene-Based Polymers of Intrinsic Microporosity (PIMs)



Polymer	Gas Pair	Permeability (Barrer)¹	ldeal Selectivity (α)	Reference
PIM-Trip-TB	O2/N2	1140	4.1	[1]
H ₂ /N ₂	3000	10.7	[1]	
CO ₂ /N ₂	6000	21.4	[1]	_
CO ₂ /CH ₄	6000	12.0	[1]	_
PIM-BTrip-TB	O2/N2	3290	3.6	[4]
H ₂ /N ₂	9980	11.0	[4]	
CO ₂ /CH ₄	-	-	[4]	

 $^{^{1}}$ 1 Barrer = 10^{-10} cm 3 (STP) cm cm $^{-2}$ s $^{-1}$ cmHg $^{-1}$

Triptvcene-Based Polyimides (PIs)

Polymer	Gas Pair	Permeability (Barrer)¹	ldeal Selectivity (α)	Reference
KAUST-PI-1	O2/N2	630	5.9	[5]
H ₂ /CH ₄	3980	~38	[5]	_
TPDA-TMDAT	O2/N2	575	4.8	[6]
H ₂ /N ₂	2858	24	[6]	
PMDA-DAT	CO ₂ /CH ₄	~150	~35	[7]

 $^{^{1}1}$ Barrer = 10^{-10} cm 3 (STP) cm cm $^{-2}$ s $^{-1}$ cmHg $^{-1}$

The Triptycene Advantage: Structure-Property Relationship

The enhanced separation performance of **triptycene**-based polymers stems directly from their unique molecular architecture. The rigid, H-shaped **triptycene** units introduce significant

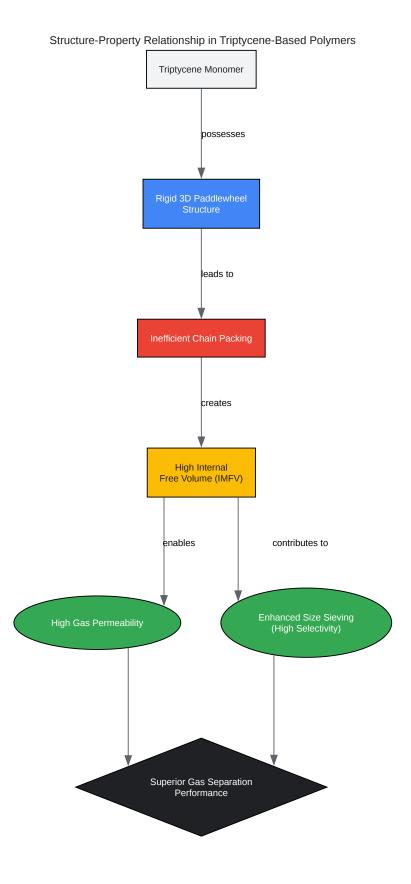






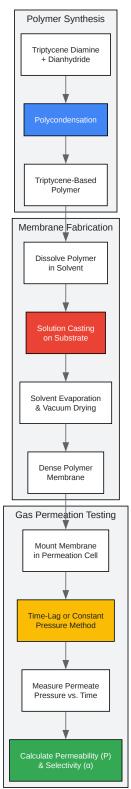
internal molecular free volume (IMFV) and disrupt efficient polymer chain packing. This creates a network of interconnected micropores that facilitates the transport of small gas molecules.







Experimental Workflow for Performance Evaluation



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